

An In-depth Technical Guide to 1,1,2,3-Tetramethylcyclohexane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,1,2,3-Tetramethylcyclohexane

CAS No.: 6783-92-2

Cat. No.: B12650922

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This technical guide provides a comprehensive overview of **1,1,2,3-tetramethylcyclohexane**, a saturated alicyclic hydrocarbon. The information is curated for researchers, scientists, and professionals in drug development and materials science who are interested in the synthesis, properties, and potential applications of substituted cyclohexanes.

Introduction

1,1,2,3-Tetramethylcyclohexane is a fully saturated, non-polar organic molecule. Its core structure is a cyclohexane ring, a ubiquitous motif in organic chemistry and medicinal chemistry due to its conformational flexibility and its role as a bioisostere for various functional groups. The presence of four methyl groups on the cyclohexane ring of **1,1,2,3-tetramethylcyclohexane** imparts specific stereochemical and physicochemical properties that distinguish it from simpler cycloalkanes. Understanding these properties is crucial for its potential application as a building block in the synthesis of more complex molecules or as a molecular scaffold in the design of new chemical entities.

Chemical and Physical Properties

1,1,2,3-Tetramethylcyclohexane is a colorless liquid with a characteristic hydrocarbon odor. Its properties are primarily dictated by its non-polar nature and molecular weight.

Property	Value	Source
CAS Number	6783-92-2	,
Molecular Formula	C10H20	
Molecular Weight	140.27 g/mol	
Appearance	Colorless liquid (predicted)	General chemical knowledge
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Insoluble in water; Soluble in non-polar organic solvents	General chemical knowledge

Synthesis of 1,1,2,3-Tetramethylcyclohexane

While a specific, detailed experimental protocol for the synthesis of **1,1,2,3-tetramethylcyclohexane** is not readily available in the reviewed literature, a plausible and effective method would be the catalytic hydrogenation of a corresponding tetramethyl-substituted aromatic precursor. This approach is a standard and widely used method for the synthesis of substituted cyclohexanes from their aromatic counterparts.

Proposed Synthetic Route: Catalytic Hydrogenation

A likely precursor for the synthesis of **1,1,2,3-tetramethylcyclohexane** is 1,2,3,4-tetramethylbenzene (durene). The hydrogenation of the aromatic ring would yield a mixture of stereoisomers of **1,1,2,3-tetramethylcyclohexane**.



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Caption: Proposed synthetic workflow for **1,1,2,3-tetramethylcyclohexane**.

Step-by-Step Experimental Protocol (Proposed)

Materials:

- 1,2,3,4-Tetramethylbenzene (Durene)
- 5% Rhodium on Carbon (Rh/C) or Ruthenium(IV) oxide (RuO₂)
- Ethanol or acetic acid (solvent)
- High-pressure hydrogenation apparatus (e.g., Parr hydrogenator)
- Filtration apparatus
- Rotary evaporator
- Fractional distillation apparatus or preparative gas chromatograph

Procedure:

- **Reactor Setup:** In a high-pressure reaction vessel, dissolve 1,2,3,4-tetramethylbenzene in a suitable solvent such as ethanol or acetic acid.
- **Catalyst Addition:** Add a catalytic amount of 5% Rh/C or RuO₂ to the solution. The catalyst loading is typically 1-5 mol% relative to the substrate.
- **Hydrogenation:** Seal the reactor and purge with nitrogen gas before introducing hydrogen gas. Pressurize the reactor to the desired hydrogen pressure (typically 500-1500 psi) and

heat to a temperature between 80-150 °C. The reaction is then stirred vigorously for several hours until the uptake of hydrogen ceases, indicating the completion of the reaction.

- **Work-up:** After cooling the reactor to room temperature and carefully venting the excess hydrogen, filter the reaction mixture to remove the catalyst.
- **Solvent Removal:** Remove the solvent from the filtrate using a rotary evaporator.
- **Purification:** The resulting crude product, a mixture of stereoisomers of **1,1,2,3-tetramethylcyclohexane**, can be purified by fractional distillation or preparative gas chromatography to isolate the individual stereoisomers.

Causality of Experimental Choices:

- **Catalyst:** Rhodium on carbon and ruthenium oxide are highly effective catalysts for the hydrogenation of aromatic rings, often requiring milder conditions than other catalysts like platinum or palladium.
- **Solvent:** Ethanol and acetic acid are common solvents for hydrogenation as they are relatively inert under these conditions and can dissolve the aromatic substrate. Acetic acid can sometimes promote the reaction rate.
- **Pressure and Temperature:** High pressure and elevated temperatures are necessary to overcome the aromatic stability of the benzene ring and drive the hydrogenation to completion.

Spectroscopic Analysis

The structural elucidation of **1,1,2,3-tetramethylcyclohexane** relies on standard spectroscopic techniques.

Mass Spectrometry (MS)

The electron ionization mass spectrum of **1,1,2,3-tetramethylcyclohexane** is available in the NIST WebBook. The molecular ion peak (M^+) would be observed at $m/z = 140$, corresponding to the molecular weight of the compound. Fragmentation patterns would involve the loss of methyl groups ($m/z = 125$) and other alkyl fragments, which is characteristic of saturated hydrocarbons.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Experimental NMR data for **1,1,2,3-tetramethylcyclohexane** is not readily available. However, the expected chemical shifts can be predicted based on the structure.

^1H NMR:

- The proton signals would appear in the upfield region (typically 0.8-1.8 ppm), which is characteristic of protons on a saturated carbocyclic ring.
- The signals would be complex due to the presence of multiple methyl groups and stereoisomers, leading to overlapping multiplets.
- The integration of the proton signals would correspond to the 20 hydrogens in the molecule.

^{13}C NMR:

- The carbon signals for the methyl groups would appear in the upfield region of the spectrum.
- The signals for the cyclohexane ring carbons would also be in the aliphatic region.
- The number of distinct signals would depend on the symmetry of the specific stereoisomer. PubChem provides computed ^{13}C NMR data for the different stereoisomers.

Infrared (IR) Spectroscopy

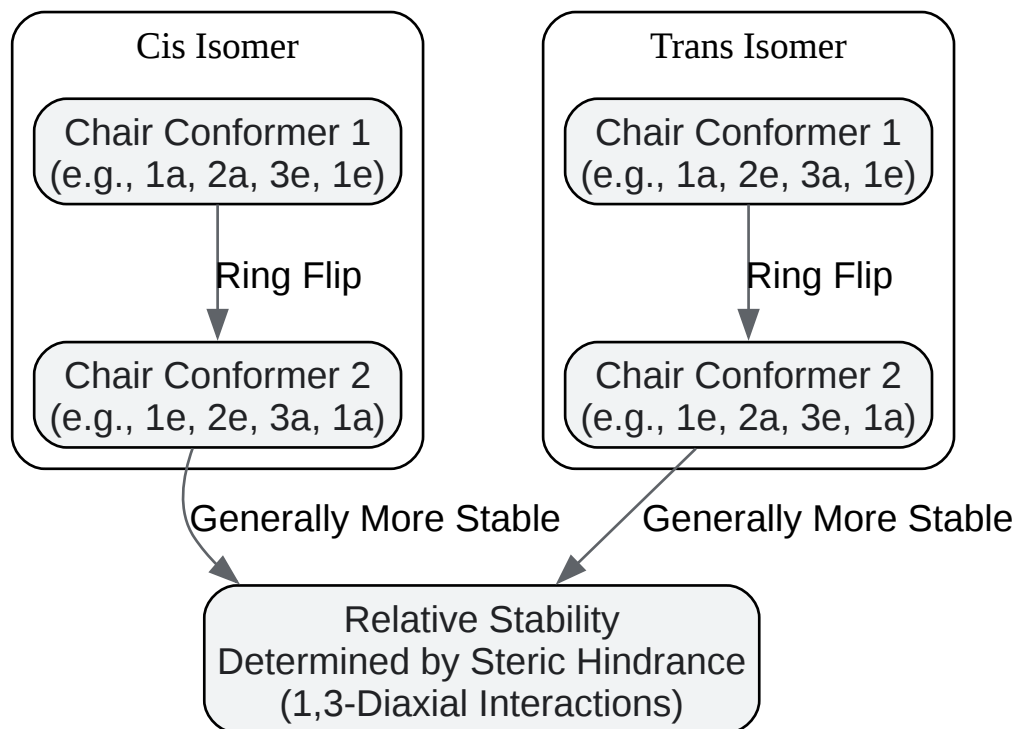
The IR spectrum of **1,1,2,3-tetramethylcyclohexane** would be characterized by:

- C-H stretching vibrations: Strong absorptions in the range of 2850-2960 cm^{-1} , characteristic of sp^3 C-H bonds in alkanes.
- C-H bending vibrations: Absorptions around 1450-1470 cm^{-1} (scissoring) and 1370-1380 cm^{-1} (bending) for the methyl and methylene groups.

Conformational Analysis

Like all substituted cyclohexanes, **1,1,2,3-tetramethylcyclohexane** exists predominantly in chair conformations to minimize angle and torsional strain. The stereochemistry of the methyl

groups dictates the relative stability of the possible conformers. The molecule can exist as cis and trans diastereomers.



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Caption: Chair conformations of cis and trans isomers of **1,1,2,3-tetramethylcyclohexane**.

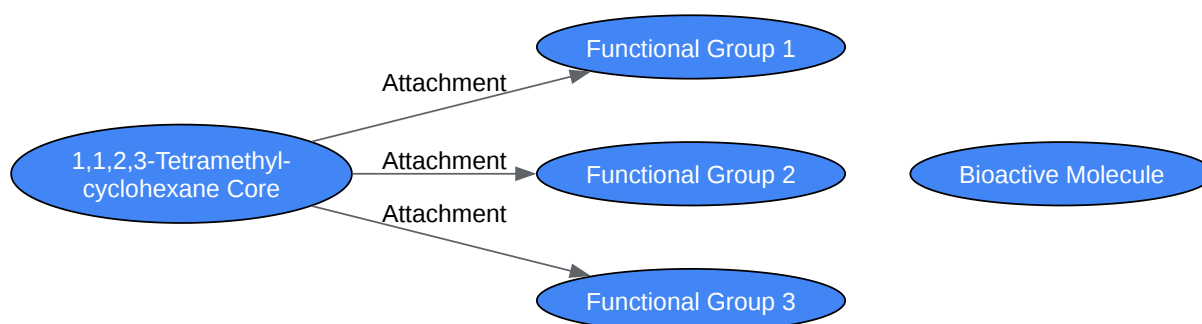
The relative stability of the conformers is determined by the extent of steric hindrance, particularly 1,3-diaxial interactions. The conformer with the greater number of methyl groups in the more sterically favored equatorial positions will be lower in energy and thus more populated at equilibrium. For **1,1,2,3-tetramethylcyclohexane**, the gem-dimethyl group at the C1 position will always have one axial and one equatorial methyl group. The conformational preference will, therefore, be dictated by the positions of the methyl groups at C2 and C3.

Applications in Research and Drug Development

While there are no specific, documented applications of **1,1,2,3-tetramethylcyclohexane** in the scientific literature, its structural features suggest potential utility in several areas.

Molecular Scaffolding in Medicinal Chemistry

Saturated carbocyclic rings are valuable scaffolds in drug design as they provide three-dimensional diversity and can improve the pharmacokinetic properties of a drug candidate, such as its metabolic stability and lipophilicity. The tetramethyl-substituted cyclohexane core could serve as a rigid and lipophilic building block for the synthesis of novel bioactive molecules. The defined stereochemistry of the methyl groups can be used to control the spatial orientation of appended functional groups, which is critical for molecular recognition and binding to biological targets.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 1,1,2,3-Tetramethylcyclohexane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12650922/docs#an-in-depth-technical-guide-to-1-1-2-3-tetramethylcyclohexane\]](https://www.benchchem.com/product/b12650922/docs#an-in-depth-technical-guide-to-1-1-2-3-tetramethylcyclohexane)

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Phone: (601) 213-4426
Email: info@benchchem.com

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